

methanesulfonyl azide decomposition prevention

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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Hazards and Stability Data

The table below summarizes the quantitative stability data for **methanesulfonyl azide** and related compounds.

Compound	Decomposition Onset (°C)	Enthalpy of Decomposition (ΔH_D , kJ mol ⁻¹)	Key Hazard Notes
Methanesulfonyl Azide [1]	120	Information missing	Explosive; boiling point is also 120°C (the point at which it decomposes).
Sulfonyl Azides (General Class) [2]	Information missing	~ -201 (Average)	Energetic compounds, can release large amounts of heat upon decomposition.
p-acetamidobenzenesulfonyl azide (p-ABSA) [2]	100	Information missing	A common diazo transfer reagent with higher thermal stability than many diazo compounds.

Compound	Decomposition Onset (°C)	Enthalpy of Decomposition (ΔH_D , kJ mol ⁻¹)	Key Hazard Notes
Ethyl (phenyl)diazoacetate [2]	60	~ -102 (Average for diazo compounds)	Provided for comparison; methanesulfonyl azide is more thermally stable than this diazo compound.

Handling and Decomposition Prevention Protocol

To ensure safe use of **methanesulfonyl azide** in the laboratory, adhere to the following protocols:

- **Temperature Control: Never heat methanesulfonyl azide above 120°C.** [1] All procedures should be performed at significantly lower temperatures. Use controlled conditions and avoid exposure to heat sources.
- **Preparation In Situ:** Consider preparing **methanesulfonyl azide** in situ and using it immediately in the reaction mixture rather than isolating and storing it. Preparation in acetonitrile from methanesulfonyl chloride and sodium azide is a known method that helps mitigate explosion hazards. [1]
- **Equipment and Manipulation:** Avoid using metal spatulas or sharp-edged tools that could cause friction or impact. Agitate solutions gently and avoid grinding or subjecting the solid to shock. [2]
- **Solvent Safety: NEVER use dichloromethane (CH₂Cl₂) as a solvent with azide salts,** as this combination can produce highly explosive diazidomethane. [3]

Troubleshooting Common Scenarios (FAQs)

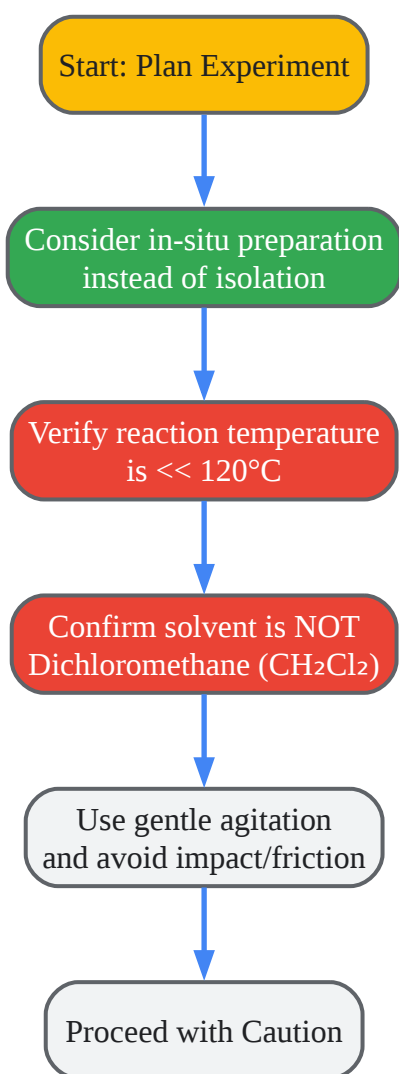
Q: What should I do if my reaction involving methanesulfonyl azide requires elevated temperature? A: **Methanesulfonyl azide** is unstable at elevated temperatures. If your synthesis requires heat, seek an alternative reagent or synthetic pathway that does not involve this compound. **Do not exceed its safe temperature limits.**

Q: Is it safe to purify methanesulfonyl azide by distillation? A: No. Given that its boiling point coincides with its decomposition temperature (120°C), distillation is an extremely hazardous operation and must not be attempted. [1]

Q: What is the recommended procedure for preparing methanesulfonyl azide? A: Literature suggests that preparation **in situ** is advantageous for avoiding explosion hazards. [1] A typical protocol involves reacting methanesulfonyl chloride with sodium azide in a solvent like methanol, ethanol, or acetonitrile. [1]

Experimental Workflow for Safe Handling

For a visual summary of the key safety steps when planning an experiment with **methanesulfonyl azide**, please refer to the following workflow:



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References

1. - Wikipedia Methanesulfonyl azide [en.wikipedia.org]
2. Thermal Stability and Explosive Hazard Assessment of ... [pmc.ncbi.nlm.nih.gov]
3. Some Reactions of Azides [masterorganicchemistry.com]

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Address: Ontario, CA 91761, United States

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